

N-Boc-N-bis(PEG3-OH) handling precautions

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: N-Boc-N-bis(PEG3-OH)

CAS No.: 2093154-01-7

Cat. No.: S536798

Get Quote

Chemical Profile & Handling

The table below summarizes the key identification and handling information for **N-Boc-N-bis(PEG3-OH)**.

Property	Specification
CAS Number	2093154-01-7 [1] [2]
Chemical Formula	C ₂₁ H ₄₃ NO ₁₀ [2]
Molecular Weight	469.57 g/mol [2]
Purity	≥95% [2]
Synonyms	tert-butyl bis(2-(2-(2-(2-hydroxyethoxy)ethoxy)ethoxy)ethyl)carbamate [2]
Primary Storage	Store at -20°C in a sealed, desiccated container [2].
Shipping Condition	Typically ships at ambient temperature [2].

This product is a multifunctional PEG building block, featuring a **Boc-protected central amine** and **two terminal hydroxyl groups** on PEG3 arms [2]. This structure allows for orthogonal reactivity: the hydroxyls can be derivatized first, followed by the selective deprotection of the amine [2].

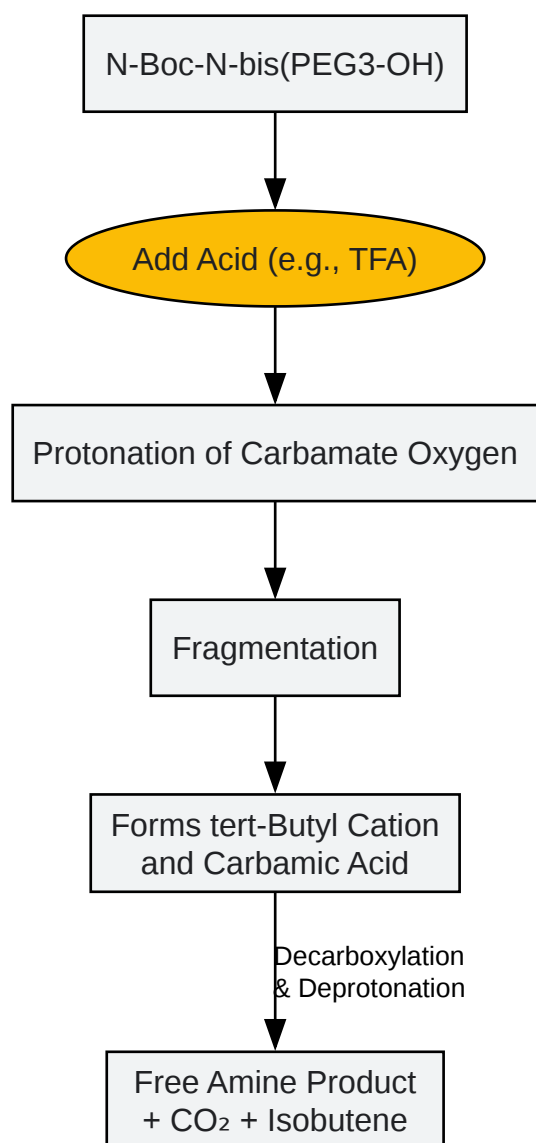
Handling Precautions & Best Practices

- **Stability & Storage:** The compound is generally stable at ambient temperature for short periods during shipping [3]. For long-term storage, always keep it at **-20°C** in a sealed and desiccated environment to preserve its integrity and prevent hydrolysis or degradation [2].
- **Boc Group Considerations:** The Boc protecting group is stable towards bases and nucleophiles but is designed to be removed under **acidic conditions** [4]. Be aware that the deprotection step generates a **tert-butyl cation**, a reactive intermediate that could potentially alkylate other nucleophilic species in your reaction mixture. Using scavengers like thiophenol or anisole during deprotection can help mitigate this risk [4].
- **Functional Group Reactivity:** Plan your synthesis to account for the different reactivities. The **hydroxyl groups** are the most readily available for reactions like esterification or ether formation. The **Boc-protected amine** is stable through many reaction conditions but can be selectively and completely removed with acid when needed [1] [2] [4].

Experimental Protocols

Boc Deprotection Mechanism and Workflow

The deprotection of the Boc group is a crucial step. The following diagram illustrates the mechanism and general workflow.



[Click to download full resolution via product page](#)

General Deprotection Procedure

Based on a standard Boc deprotection protocol [4], you can proceed as follows:

- **Dissolution:** Dissolve the Boc-protected compound in an appropriate solvent. A common and effective system is a mixture of **Trifluoroacetic acid (TFA) and water** (e.g., 10:1 ratio).
- **Reaction:** Stir the reaction mixture at **room temperature**. Monitor the reaction by TLC; completion is typically achieved within a few hours.
- **Work-up:** After confirming the reaction is complete, concentrate the mixture under reduced pressure to remove TFA and volatile by-products. The resulting crude oil can be azeotroped with solvents like

toluene to remove residual TFA and yield the free amine.

Sample Boc Protection Procedure

For context, here is a procedure for installing a Boc group onto an amine, which illustrates the use of Boc anhydride (Boc₂O) [4]:

- "To a solution of Cbz-carbamate SM (3.5 g, 6.81 mmol) in MeOH (25 mL) were added Pd/C (10 % w/w, 200 mg, 0.19 mmol) and Boc₂O (2.17 g, 9.9 mmol) at room temperature. The reaction mixture was stirred under a hydrogen atmosphere (balloon) at room temperature for 6 h. The reaction mixture was filtered through a pad of celite, and then concentrated in vacuo. Flash column chromatography (silica gel, hexanes:EtOAc 10:1 → 7:1) afforded Boc-carbamate 42 (2.94 g, 90 %) as an oil."

Frequently Asked Questions

What are the main applications of N-Boc-N-bis(PEG3-OH) in drug development? This molecule is a versatile building block. Its primary applications include [2]:

- **Bioconjugation:** Serving as a scaffold to link biomolecules.
- **PROTAC & Drug Delivery:** Acting as a core component for designing proteolysis-targeting chimeras (PROTACs) and as a modular linker in therapeutic formulations.
- **Polymer Science:** Introducing branched PEG functionality into polymers to enhance their properties.

I am concerned about the stability of my ADC linker. Does conjugation method matter? Yes, significantly. Research indicates that the homogeneity and conjugation chemistry of linkers critically impact the performance of antibody-drug conjugates (ADCs). While our compound is a precursor, one study showed that **cysteine-maleimide conjugates** suffered from fragmentation and lower long-term stability under physiological conditions (pH 7.4, 37°C) compared to more site-specific conjugation methods [5]. For optimal stability in final conjugates, consider moving towards enzymatic or other site-specific coupling techniques [5].

The hydroxyl groups on my linker are not reacting efficiently. What can I do? The primary hydroxyl groups are generally reactive, but here are steps to consider:

- **Activation:** Ensure the hydroxyls are properly activated for the desired reaction (e.g., turning them into a better leaving group like tosylate or mesylate for nucleophilic substitution).

- **Solubility:** Confirm the compound is fully dissolved. You may need to use solvents like DMF or DCM that adequately solubilize the PEG chain.
- **Drying:** Use anhydrous solvents and conditions, as the hydroxyl groups can be sensitive to moisture in certain reactions.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. - N - Boc -bis(PEG N - 3), 2093154-01-7 | BroadPharm OH [broadpharm.com]
2. - N - Boc -bis(PEG N - 3) | CAS: 2093154-01-7 | AxisPharm OH [axispharm.com]
3. - N - Boc -bis(PEG1- N) | branched PEG analogue | InvivoChem OH [invivochem.com]
4. Boc Protecting Group: N - Boc Protection & Deprotection Mechanism [total-synthesis.com]
5. Homogeneity of antibody-drug conjugates critically impacts ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [N-Boc-N-bis(PEG3-OH) handling precautions]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b536798#n-boc-n-bis-peg3-oh-handling-precautions>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com